

A Comparative Analysis of Moscovium and Its Lighter Congeners in Group 15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NF 115

Cat. No.: B1246206

[Get Quote](#)

A comprehensive guide for researchers and scientists on the predicted properties of Moscovium in contrast to the established characteristics of Nitrogen, Phosphorus, Arsenic, Antimony, and Bismuth.

Moscovium (Mc), the superheavy, synthetic element with atomic number 115, occupies the seventh period of Group 15 in the periodic table. Due to its extreme instability and the minuscule quantities produced, the experimental characterization of Moscovium remains a significant challenge. Consequently, our current understanding of its physical and chemical properties is largely based on theoretical predictions, drawing parallels and identifying expected deviations from the trends observed in its lighter homologs: Nitrogen (N), Phosphorus (P), Arsenic (As), Antimony (Sb), and Bismuth (Bi). This guide provides a detailed comparison of the predicted properties of Moscovium with the experimentally determined properties of other Group 15 elements, supported by available data and methodologies.

Comparative Data of Group 15 Elements

The following table summarizes the key atomic and physical properties of the Group 15 elements. The values for Moscovium are theoretical predictions, offering a glimpse into the behavior of this enigmatic element.

Property	Nitrogen (N)	Phosphorus (P)	Arsenic (As)	Antimony (Sb)	Bismuth (Bi)	Moscovium (Mc)
Atomic Number	7	15	33	51	83	115
Atomic Mass (u)	14.01	30.97	74.92	121.76	208.98	[1]
Electron Configuration	[He] 2s ² 2p ³	[Ne] 3s ² 3p ³	[Ar] 3d ¹⁰ 4s ² 4p ³	[Kr] 4d ¹⁰ 5s ² 5p ³	[Xe] 4f ¹⁴ 5d ¹⁰ 6s ² 6p ³	[Rn] 5f ¹⁴ 6d ¹⁰ 7s ² 7p ³ (predicted) [2]
Common Oxidation States	-3, +3, +5	-3, +3, +5	-3, +3, +5	-3, +3, +5	+3, +5	+1, +3 (predicted) [2]
Melting Point (°C)	-210.0	44.1 (white)	817 (at 28 atm)	630.6	271.4	~400 (predicted) [2]
Boiling Point (°C)	-195.8	280.5 (white)	614 (sublimes)	1587	1564	~1100 (predicted) [2]
Density (g/cm ³ at 20°C)	0.00125 (gas)	1.82 (white)	5.72	6.69	9.78	~13.5 (predicted) [3]
First Ionization Energy (kJ/mol)	1402	1012	947	834	703	~538 (predicted) [3]
Electronegativity (Pauling Scale)	3.04	2.19	2.18	2.05	2.02	Not yet determined

Atomic Radius (pm)	65	110	121	141	155	~187 (predicted) [2]
Ionic Radius (pm, for E ³⁻)	146	212	-	-	-	-
Ionic Radius (pm, for E ³⁺)	-	-	58	76	103	~100 (predicted for Mc ³⁺) [3]
Ionic Radius (pm, for E ⁵⁺)	-	34	46	60	76	-

Experimental and Theoretical Methodologies

The stark contrast in the availability of experimental data between Moscovium and its lighter congeners is a direct consequence of their nuclear stability.

Synthesis and Characterization of Moscovium

The synthesis of Moscovium is a complex process achieved in heavy-ion accelerators.[\[4\]](#) The primary method involves the bombardment of a target material with a beam of heavy ions. Specifically, isotopes of Moscovium have been produced by bombarding an americium-243 target with calcium-48 ions at the Joint Institute for Nuclear Research in Dubna, Russia.[\[3\]](#)[\[4\]](#)

The experimental workflow for the synthesis and identification of a superheavy element like Moscovium can be visualized as follows:



[Click to download full resolution via product page](#)

Experimental workflow for Moscovium synthesis.

The identification of Moscovium atoms is indirect and relies on detecting the characteristic alpha decay chains of its daughter and granddaughter nuclei.[3] The extremely short half-lives of Moscovium isotopes, on the order of milliseconds to seconds, necessitate rapid and highly sensitive detection systems.[3]

Characterization of Lighter Group 15 Elements

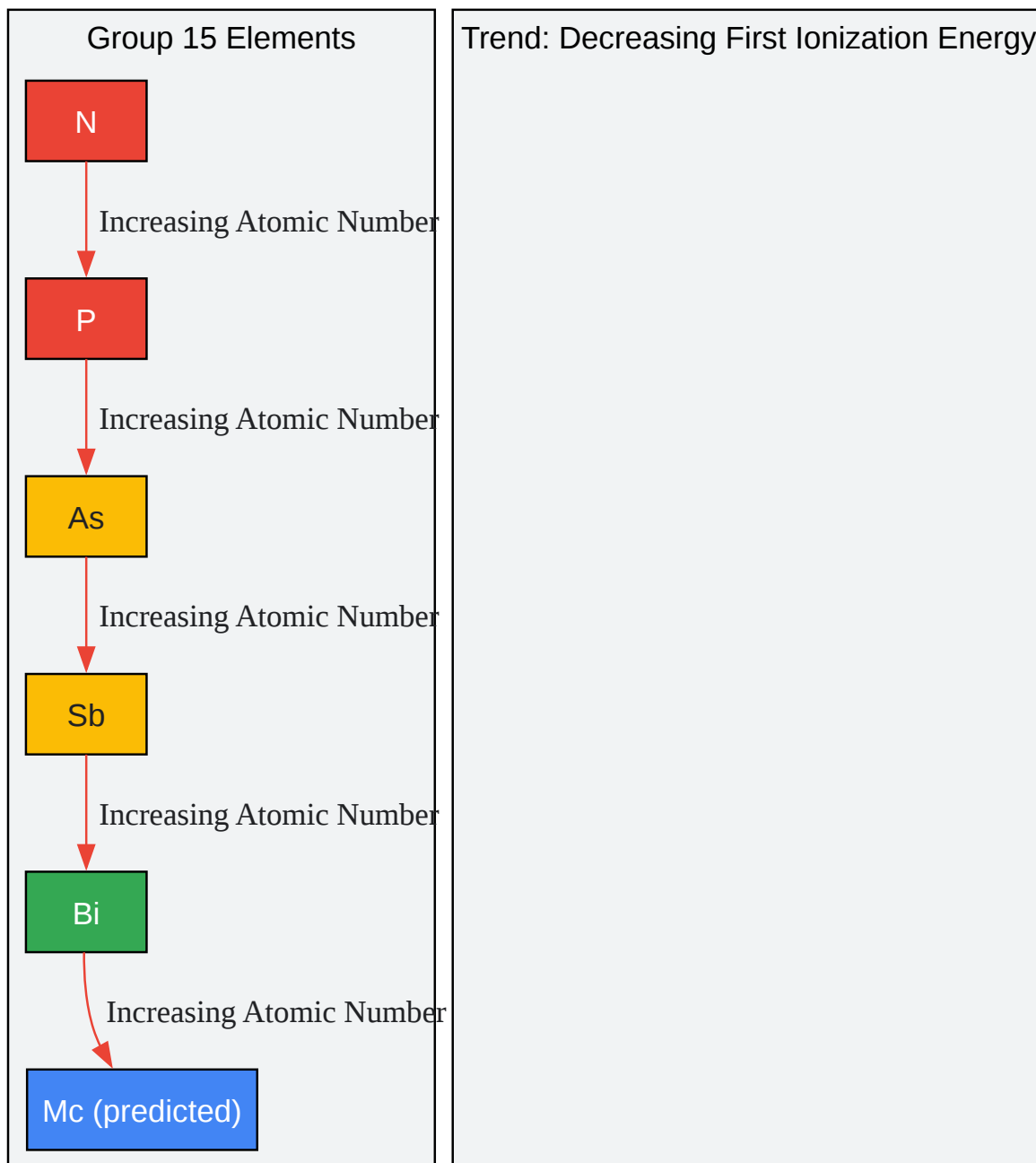
In contrast, the properties of stable Group 15 elements are determined using a wide array of well-established experimental techniques:

- Atomic and Molar Mass: Determined with high precision using mass spectrometry.
- Electron Configuration: Inferred from atomic emission spectra and supported by quantum mechanical calculations.
- Oxidation States: Determined through the synthesis and characterization of a vast number of compounds using techniques like X-ray crystallography and various spectroscopic methods.
- Melting and Boiling Points: Measured using standard thermal analysis techniques such as differential scanning calorimetry (DSC) and thermogravimetric analysis (TGA).
- Density: Measured using pycnometry for solids and liquids, and by measuring the mass of a known volume for gases.
- Ionization Energy: Determined by techniques such as photoelectron spectroscopy, where the energy of electrons ejected by photons of known energy is measured.

- **Electronegativity:** Derived from various experimental data, most famously through Linus Pauling's method based on bond energies.
- **Atomic and Ionic Radii:** Determined from crystallographic data of elements and their compounds.

Periodic Trends and the Influence of Relativistic Effects

The properties of Group 15 elements generally follow predictable periodic trends. As one descends the group, there is an increase in atomic radius, a decrease in ionization energy, and a decrease in electronegativity. This trend is accompanied by a transition from non-metallic (Nitrogen, Phosphorus) to metalloid (Arsenic, Antimony) and finally to metallic character (Bismuth).



[Click to download full resolution via product page](#)

Trend of decreasing first ionization energy down Group 15.

Moscovium is predicted to continue these trends; for instance, it is expected to have the lowest first ionization energy in the group.[3] However, for superheavy elements like Moscovium, relativistic effects play a crucial role and can lead to significant deviations from simple

extrapolations. The high nuclear charge causes the inner electrons to move at speeds approaching the speed of light, leading to a relativistic contraction and stabilization of the s and p_{1/2} orbitals and an expansion and destabilization of the d and f orbitals.

For Moscovium, this is predicted to lead to a stabilization of the 7s and 7p_{1/2} electrons, making them less available for bonding (an "inert pair" effect). This is the primary reason why Moscovium is expected to favor a +1 oxidation state, similar to thallium, in addition to the group's common +3 state.^[3] The +5 oxidation state, common for lighter pnictogens, is predicted to be highly unstable for Moscovium.

Conclusion

Moscovium represents a frontier in our understanding of the periodic table. While its direct experimental study is fraught with challenges, theoretical calculations, combined with the established trends in Group 15, provide a compelling, albeit preliminary, picture of its properties. The predicted characteristics of Moscovium, particularly its favored +1 oxidation state, highlight the profound impact of relativistic effects on the chemistry of superheavy elements. Future experimental endeavors, though technically demanding, will be crucial in validating these theoretical predictions and further illuminating the fascinating world at the upper end of the periodic table.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Elements of Group 15 (The Pnictogens) [saylordotorg.github.io]
- 2. WebElements Periodic Table » Periodicity » Ionic radius (Pauling) for M(V) ion » group 15 [webelements.co.uk]
- 3. Electronegativities of the elements (data page) - Wikipedia [en.wikipedia.org]
- 4. aakash.ac.in [aakash.ac.in]
- To cite this document: BenchChem. [A Comparative Analysis of Moscovium and Its Lighter Congeners in Group 15]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1246206#moscovium-properties-vs-other-group-15-elements>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com